

# Application Notes and Protocols for Angeloylgomisin O in Phytochemical Analysis

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## Compound of Interest

Compound Name: Angeloylgomisin O

Cat. No.: B593424

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **Angeloylgomisin O** as a phytochemical standard. Detailed protocols for its quantification via High-Performance Liquid Chromatography (HPLC) are outlined, alongside information on its physicochemical properties and proposed biological mechanisms of action.

## Physicochemical Properties and Handling

**Angeloylgomisin O** is a dibenzocyclooctadiene lignan isolated from plants of the Schisandra genus, notably *Schisandra rubriflora* and *Schisandra chinensis*.<sup>[1]</sup> As a phytochemical standard, its accurate handling and storage are paramount for reliable analytical results.

Table 1: Physicochemical and Handling Data for **Angeloylgomisin O**

Property	Value	Source
CAS Number	83864-69-1	Vendor Information
Molecular Formula	C <sub>28</sub> H <sub>34</sub> O <sub>8</sub>	Vendor Information
Molecular Weight	498.56 g/mol	Vendor Information
Source	Fruits of <i>Schizandra chinensis</i> BAILL.	Vendor Information
Solubility	DMSO (100 mg/mL), Chloroform, Dichloromethane, Ethyl Acetate, Acetone	Vendor Information
Storage (Solid)	4°C, protect from light	Vendor Information
Storage (Stock Solution)	-20°C (use within 1 month) or -80°C (use within 6 months)	Vendor Information

## Experimental Protocols

This protocol is adapted from established methods for the analysis of lignans in *Schisandra* species and is suitable for the quantification of **Angeloylgomisin O** in plant extracts or other matrices.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

### 2.1.1. Materials and Reagents

- **Angeloylgomisin O** reference standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (optional, for improved peak shape)
- 0.45 µm syringe filters

### 2.1.2. Instrumentation

- HPLC system with a UV or DAD detector
- C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)[1]
- Analytical balance
- Volumetric flasks
- Pipettes

### 2.1.3. Preparation of Standard Solutions

- Primary Stock Solution (e.g., 1 mg/mL): Accurately weigh 10 mg of **Angeloylgomisin O** and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of dilutions from the primary stock solution using methanol to create calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Filter all solutions through a 0.45 µm syringe filter before injection.

### 2.1.4. Sample Preparation (for Plant Material)

- Accurately weigh 1 g of powdered, dried plant material.
- Extract with 20 mL of methanol using ultrasonication for 30 minutes.
- Centrifuge the extract at 4000 rpm for 10 minutes.
- Collect the supernatant and filter it through a 0.45 µm syringe filter prior to HPLC analysis.

### 2.1.5. Chromatographic Conditions

Table 2: HPLC Parameters for **Angeloylgomisin O** Analysis

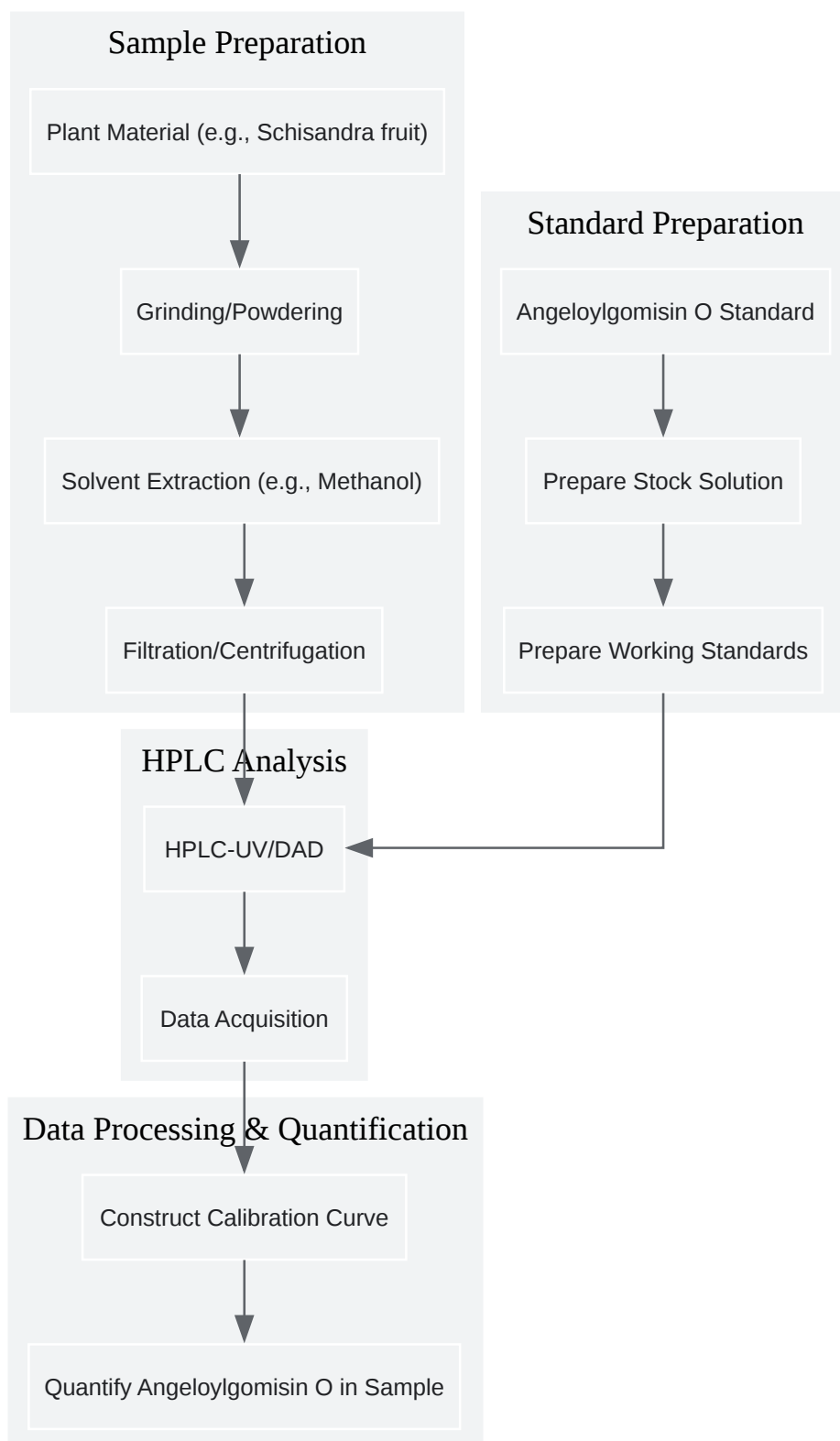
Parameter	Condition
Column	C18 reversed-phase (250 mm x 4.6 mm, 5 µm) <a href="#">[1]</a>
Mobile Phase A	Water
Mobile Phase B	Acetonitrile
Gradient Elution	0-15 min, 45-60% B; 15-30 min, 60-80% B; 30-40 min, 80-90% B
Flow Rate	1.0 mL/min <a href="#">[1]</a>
Column Temperature	30°C <a href="#">[1]</a>
Detection Wavelength	217 nm <a href="#">[1]</a> or 254 nm <a href="#">[2]</a>
Injection Volume	10 µL <a href="#">[1]</a>

#### 2.1.6. Data Analysis

- Construct a calibration curve by plotting the peak area of the **Angeloylgomisin O** standards against their known concentrations.
- Determine the concentration of **Angeloylgomisin O** in the sample by interpolating its peak area from the calibration curve.

## Experimental and Logical Workflows

The following diagram illustrates a typical workflow for the phytochemical analysis of **Angeloylgomisin O**.



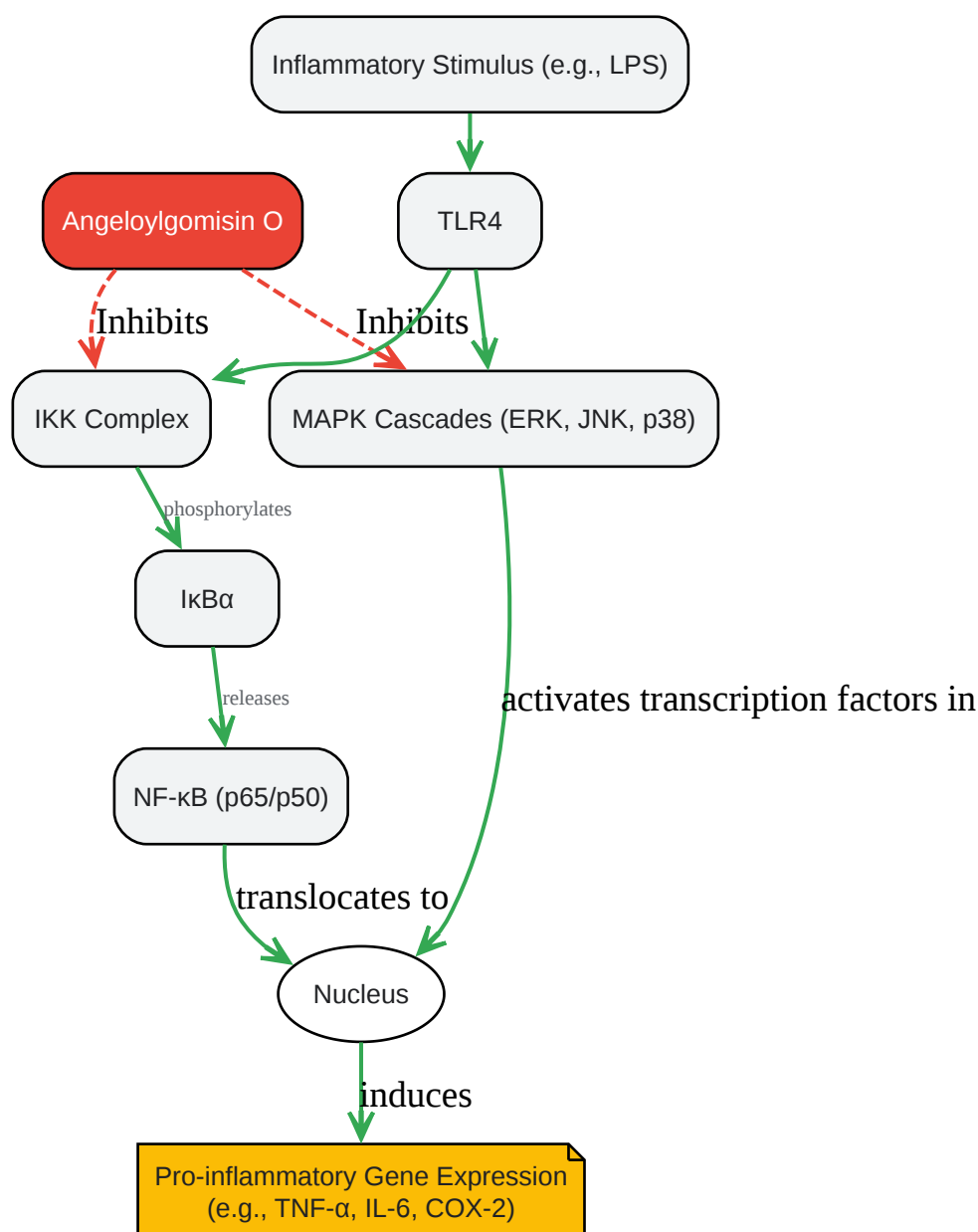
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Workflow for Phytochemical Analysis of **Angeloylgomisin O**.

## Proposed Biological Activities and Signaling Pathways

**Angeloylgomisin O** has demonstrated potential anti-inflammatory and cytotoxic properties. The exact signaling pathways are still under investigation, but based on studies of structurally similar lignans, the following mechanisms are proposed.

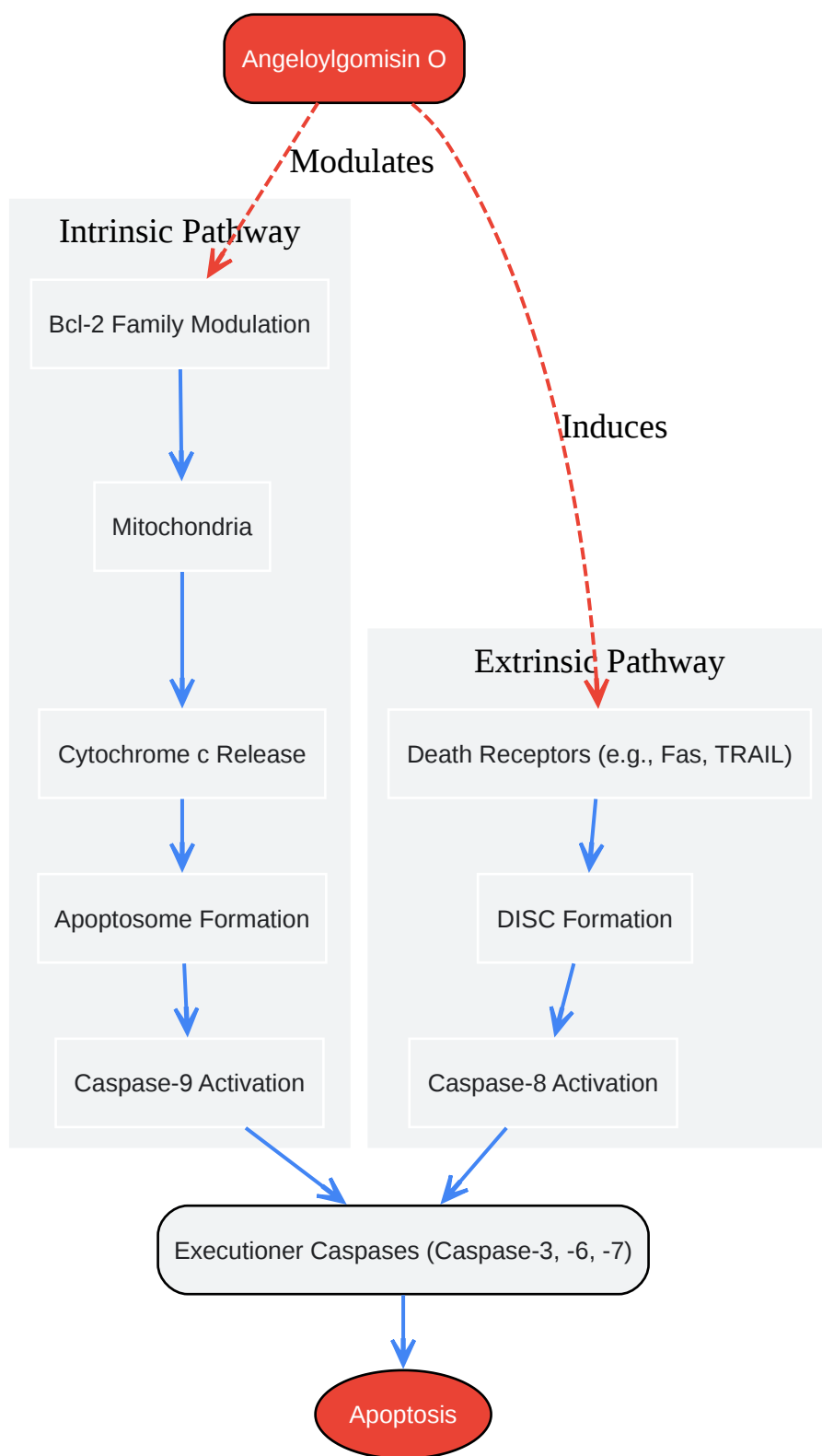
The anti-inflammatory effects of lignans related to **Angeloylgomisin O** are suggested to be mediated through the downregulation of the NF- $\kappa$ B and MAPK signaling pathways, which are key regulators of the inflammatory response.



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#### Proposed Anti-inflammatory Mechanism of **Angeloylgomisin O**.

The cytotoxic effects of many natural compounds, including lignans, are often mediated by the induction of apoptosis (programmed cell death). This can occur through the intrinsic (mitochondrial-mediated) and/or extrinsic (death receptor-mediated) pathways.[7][8][9][10]



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Proposed Apoptotic Pathways for **Angeloylgomisin O** Cytotoxicity.



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